

Application Notes and Protocols for In Vivo Studies with VO-Ohpic Trihydrate

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

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These application notes provide a comprehensive overview of the in vivo applications of **VO-Ohpic trihydrate**, a potent and selective inhibitor of Phosphatase and Tensin Homolog (PTEN). This document includes detailed experimental protocols, quantitative data summaries, and signaling pathway diagrams to facilitate the design and execution of pre-clinical studies.

Introduction

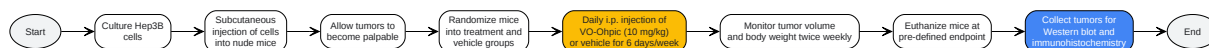
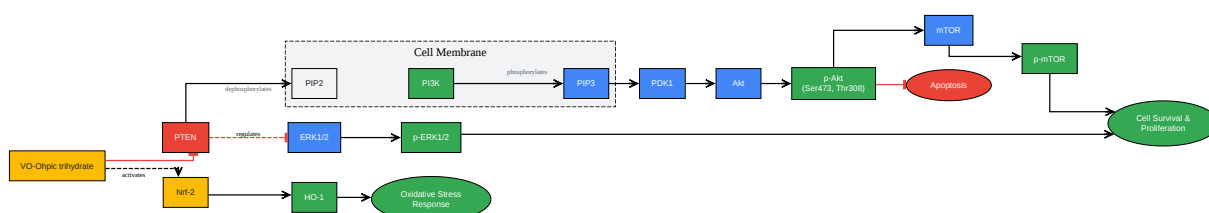
VO-Ohpic trihydrate is a small molecule inhibitor of PTEN with a reported IC₅₀ of approximately 35-46 nM[1][2][3]. By inhibiting PTEN, a critical negative regulator of the PI3K/Akt signaling pathway, **VO-Ohpic trihydrate** effectively activates downstream pro-survival and anti-apoptotic signaling. Its demonstrated efficacy in various animal models of cancer and cardiovascular disease makes it a valuable tool for in vivo research. This document outlines its application in oncology and cardiology research, providing detailed protocols for its use in mouse models.

Mechanism of Action

VO-Ohpic trihydrate is a reversible, non-competitive inhibitor of PTEN's lipid phosphatase activity[3][4]. PTEN dephosphorylates phosphatidylinositol (3,4,5)-trisphosphate (PIP3) to phosphatidylinositol (4,5)-bisphosphate (PIP2), thus antagonizing the PI3K signaling pathway. Inhibition of PTEN by **VO-Ohpic trihydrate** leads to the accumulation of PIP3, resulting in the

activation of downstream effectors such as Akt and mTOR. This activation promotes cell survival, proliferation, and growth while inhibiting apoptosis.

Signaling Pathway



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